

# Barium Nitrate (Ba(NO<sub>3</sub>)<sub>2</sub>): A Technical Guide for Researchers

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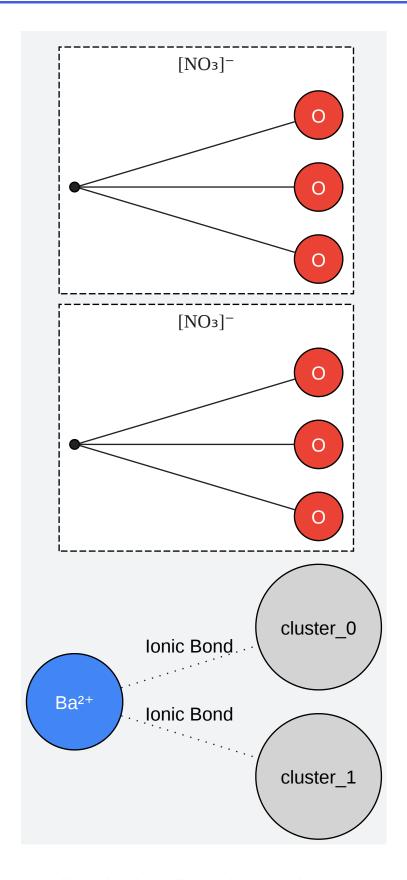
This document provides a comprehensive technical overview of **barium nitrate**, focusing on its chemical formula, structure, physicochemical properties, and key experimental applications relevant to researchers, scientists, and professionals in drug development.

#### **Chemical Formula and Structure**

**Barium nitrate** is an inorganic compound with the chemical formula  $Ba(NO_3)_2$ .[1] It is an inorganic salt composed of one barium cation ( $Ba^{2+}$ ) and two nitrate anions ( $NO_3^-$ ).[2][3][4] The charges of the +2 barium ion and the two -1 nitrate ions balance, resulting in a neutral molecule.[2]

The compound forms an ionic bond due to the strong electrostatic attraction between the barium cation and the nitrate anions.[2] In its solid state, **barium nitrate** crystallizes in a cubic crystal system.[3][5] Specifically, it belongs to the Pa-3 space group.[5] In this structure, each Ba<sup>2+</sup> ion is bonded to twelve oxygen atoms.[5] The nitrate ion (NO<sub>3</sub><sup>-</sup>) has a trigonal planar geometry, with one central nitrogen atom bonded to three oxygen atoms.[5]





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Caption: Ionic association in **Barium Nitrate**.



## **Physicochemical Properties**

**Barium nitrate** is a white, lustrous crystalline solid at room temperature and is odorless.[1][4] [6] It is a strong oxidizing agent that can accelerate the burning of combustible materials.[6][7] Key quantitative properties are summarized in the table below.

Property	Value	Citations
Molecular Formula	Ba(NO <sub>3</sub> ) <sub>2</sub>	[1]
Molar Mass	261.335 g/mol	[1]
Appearance	White, lustrous, crystalline solid	[1][4]
Density	3.24 g/cm <sup>3</sup>	[1][4]
Melting Point	592 °C (865 K); decomposes at higher temperatures	[1][4]
Solubility in Water	10.5 g/100 mL (20 °C)	[8]
Crystal System	Cubic (Isometric)	[5][8]
Space Group	Pa-3	[5]
Lattice Parameter (a)	8.11 Å	[9]
Refractive Index	1.555 (@ 1064 nm)	[9]
Thermal Conductivity	1.17 W·m <sup>-1</sup> ⋅K <sup>-1</sup>	[9]
Raman Gain (ns)	47 cm/GW (@ 532 nm), 11 cm/GW (@ 1064 nm)	[9]
Raman Frequency Shift	1047 cm <sup>-1</sup>	[9]

# **Experimental Protocols**

Detailed methodologies for the synthesis and analytical use of **barium nitrate** are provided below.

Protocol 1: Synthesis from Barium Carbonate



This method involves the neutralization of an insoluble carbonate with a strong acid.

- Reaction: Dissolve barium carbonate (BaCO₃) in nitric acid (HNO₃).[1] Any impurities, such as iron, are allowed to precipitate.
  - Chemical Equation: BaCO<sub>3</sub> + 2HNO<sub>3</sub> → Ba(NO<sub>3</sub>)<sub>2</sub> + H<sub>2</sub>O + CO<sub>2</sub>[10]
- Filtration: Filter the resulting solution to remove any precipitated impurities.[1]
- Crystallization: Evaporate the filtrate to concentrate the solution, followed by cooling to induce crystallization of **barium nitrate**.[1][10]
- Drying: Collect the crystals and dry them thoroughly.

Protocol 2: Synthesis from Barium Hydroxide

This is a standard acid-base neutralization reaction.[11]

- Preparation: Weigh 25.24 g of barium hydroxide octahydrate (Ba(OH)<sub>2</sub>·8H<sub>2</sub>O) into a beaker.
  Add a small amount of distilled water to create a slurry.[11]
- Reaction: Carefully add approximately 11 mL of concentrated nitric acid to the slurry while stirring.[11] The reaction is exothermic and should be controlled.
  - Chemical Equation: Ba(OH)<sub>2</sub> + 2HNO<sub>3</sub> → Ba(NO<sub>3</sub>)<sub>2</sub> + 2H<sub>2</sub>O
- Evaporation: Gently heat the resulting solution on a hot plate to evaporate the water. Barium nitrate is less soluble in water than many other nitrates, so solid crystals will form as the volume decreases.[11]
- Collection: Once a dry, crystalline solid is obtained, allow it to cool. The final product is anhydrous barium nitrate.[11]

**Barium nitrate** is a crucial reagent for the qualitative analysis of certain anions, particularly sulfate ( $SO_4^{2-}$ ), carbonate ( $CO_3^{2-}$ ), and phosphate ( $PO_4^{3-}$ ), by selective precipitation.[12]

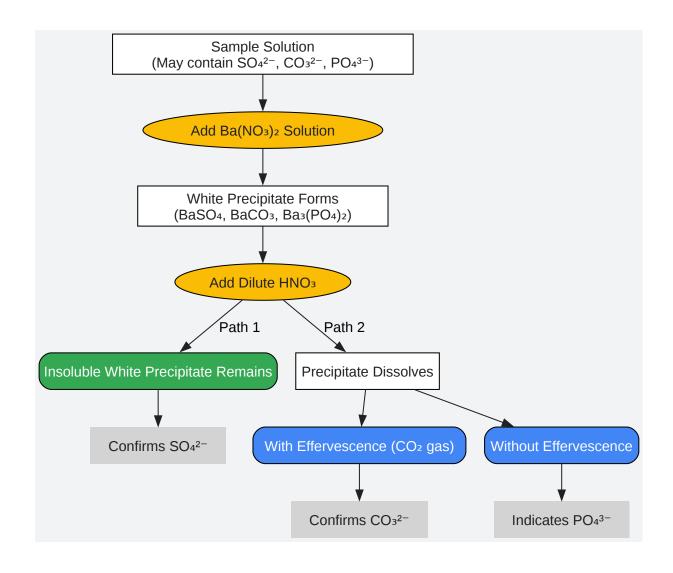
• Initial Precipitation: Add an aqueous solution of **barium nitrate** to the sample solution. This will precipitate barium salts of sulfate, carbonate, and phosphate, all of which are white



solids.[12]

- Acidification: Add dilute nitric acid (HNO<sub>3</sub>) to the mixture containing the precipitates.[12]
  - Observation 1: If a white precipitate remains, it confirms the presence of sulfate ions, as barium sulfate (BaSO<sub>4</sub>) is insoluble in strong acids.[12]
  - Observation 2: If the precipitate dissolves with effervescence (evolution of CO<sub>2</sub> gas), it confirms the presence of carbonate ions.[12] The acid reacts with the carbonate to form carbonic acid, which decomposes.
  - Observation 3: If the precipitate dissolves without effervescence, it indicates the presence of phosphate ions, as barium phosphate is soluble in acidic solutions.[12]
- Confirmation: Further specific tests can be performed on the resulting solution to confirm phosphate or on the initial sample for other anions.





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Caption: Workflow for anion analysis using barium nitrate.

### **Applications in Research and Drug Development**

While direct applications in drug development are limited due to its toxicity, **barium nitrate**'s properties make it valuable in various scientific and industrial fields that support research.



- Precursor in Chemical Synthesis: It serves as a starting material for the synthesis of other high-purity barium compounds, such as barium oxide, carbonate, and sulfate, which are used in various industrial and research applications.[2][13][14]
- Oxidizing Agent: As a potent oxidizer, it is a key component in pyrotechnic compositions, where it produces a characteristic green flame.[2][4] This property is also leveraged in some explosive formulations like Baratol and Thermate-TH3.[1][4]
- Advanced Materials: Barium nitrate is used in the manufacturing of specialty glass and ceramics.[2][13][15] It acts as a fining agent to remove bubbles and improve the optical clarity of glass.[13][15] In electronics, it is used to produce electronic ceramics and piezoelectric materials.[15]
- Raman Lasers: High-purity **barium nitrate** crystals are among the most efficient solid-state Raman shifters.[9][16] They are used in nanosecond laser systems to shift wavelengths, enabling applications in eye-safe lasers and atmospheric sensing.[16]
- Analytical Chemistry: It is a standard reagent in analytical chemistry for the detection and quantification of sulfate ions.[13][15][17]
- Medical Research: There is some research into its use as a catalyst or raw material in specific drug synthesis processes.[15]

#### Safety and Handling

- Toxicity: Like all soluble barium compounds, **barium nitrate** is toxic if ingested or inhaled.[1] [2][7] It can cause irritation to the respiratory tract, skin, and eyes.[1]
- Oxidizer: It is a strong oxidizer and should be stored away from flammable materials, reducing agents, and acids.[7]
- First Aid: In case of ingestion, solutions of sulfate salts like sodium sulfate or Epsom salts can be administered as first aid to precipitate the barium as non-toxic barium sulfate.[1][7]
- Personal Protective Equipment (PPE): Appropriate PPE, including gloves, goggles, and a lab coat, should always be worn when handling the compound. Work should be conducted in a well-ventilated area or under a fume hood.[18]



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